

Triisobutyl Phosphate: A Comprehensive Technical Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triisobutyl phosphate*

Cat. No.: *B031779*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core chemical properties of **triisobutyl phosphate** (TIBP). The information is presented to support research, development, and formulation activities, with a focus on delivering precise, quantitative data and standardized experimental methodologies.

Executive Summary

Triisobutyl phosphate (TIBP), with the chemical formula $C_{12}H_{27}O_4P$, is a colorless and odorless liquid organic compound.[1] It is a strong, polar solvent with a wide range of industrial applications, including its use as a plasticizer, flame retardant, antifoaming agent, and a component in hydraulic fluids.[2][3] Its unique combination of physical and chemical properties, such as low water solubility and stability under various conditions, makes it a subject of interest in diverse research and development fields. This document outlines the key physicochemical properties of TIBP, details its chemical reactivity and thermal stability, and provides standardized experimental protocols for property determination.

Core Chemical and Physical Properties

The fundamental physical and chemical properties of **triisobutyl phosphate** are summarized in the tables below for easy reference and comparison.

General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₂₇ O ₄ P	[1][4]
Molecular Weight	266.31 g/mol	[4][5]
CAS Number	126-71-6	[4][5]
Appearance	Colorless, transparent liquid	[1][6]
Odor	Slight or odorless	[1][6]
Density	0.965 g/cm ³ at 20 °C	[5][6]
Boiling Point	~272 °C (decomposes)	[5][6]
Melting Point	< -60 °C	[5]
Vapor Pressure	0.002 hPa at 20 °C	[5][7]
Refractive Index	1.419 - 1.420 (n _D)	[1]

Solubility and Partitioning

Property	Value	Reference(s)
Solubility in Water	0.26 g/L (260 mg/L)	[5][7]
Solubility in Organic Solvents	Soluble in alcohol, ether, and benzene	[8]
log P (Octanol-Water Partition Coefficient)	3.7	[8]

Flammability and Thermal Properties

Property	Value	Reference(s)
Flash Point	133 °C (Closed Cup)	[5]
Autoignition Temperature	430 °C	[5]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	62.8 kJ/mol at 426 K	[9]
Thermal Decomposition	Decomposes at its boiling point (~272 °C)	[5]

Chemical Reactivity and Stability

Triisobutyl phosphate exhibits stability under standard conditions. Key aspects of its chemical behavior include:

- **Hydrolysis:** TIBP can undergo hydrolysis, particularly under alkaline conditions, to form isobutanol and phosphoric acid. The reaction is generally slow in neutral or acidic aqueous solutions.[2][10]
- **Incompatibilities:** It is incompatible with strong oxidizing agents and strong bases.[11]
- **Hazardous Decomposition Products:** Upon thermal decomposition, TIBP can emit toxic fumes of carbon monoxide (CO), carbon dioxide (CO₂), and phosphorus oxides (PO_x).[8][11]

Experimental Protocols

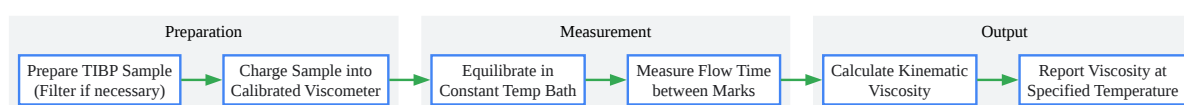
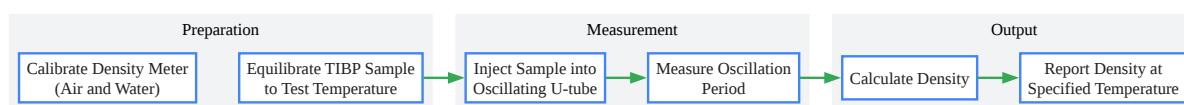
Detailed methodologies for determining the key chemical and physical properties of **triisobutyl phosphate** are outlined below. These protocols are based on internationally recognized standards to ensure reproducibility and accuracy.

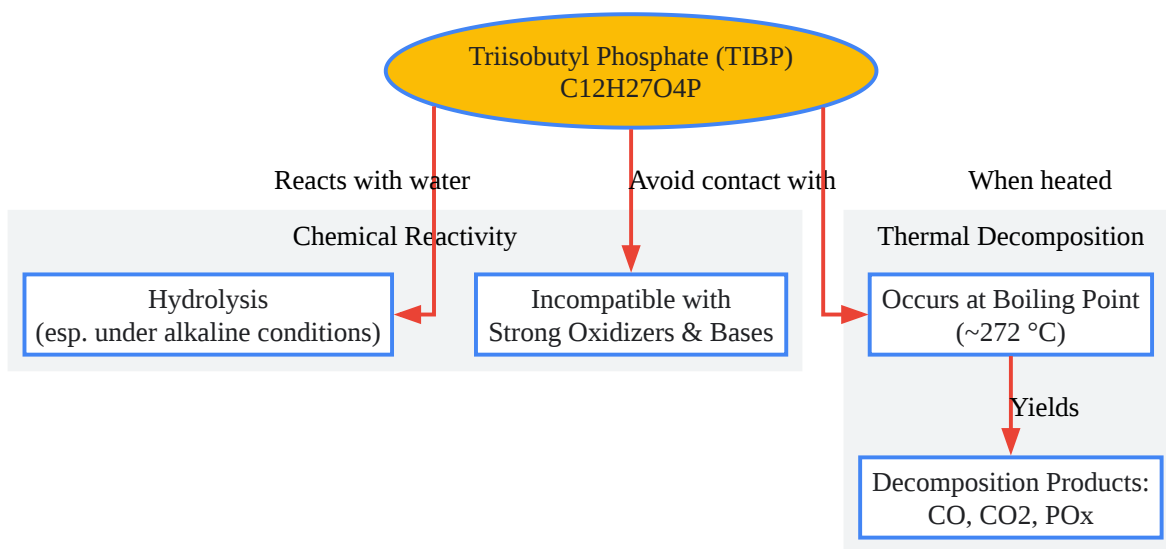
Determination of Density

The density of TIBP can be accurately measured using a digital density meter based on the oscillating U-tube principle, following the ASTM D4052 standard test method.[4][12]

Methodology:

- **Apparatus:** A digital density meter capable of maintaining a constant temperature.
- **Calibration:** The instrument is calibrated with two reference standards of known density, typically dry air and deionized water.
- **Sample Preparation:** The TIBP sample is equilibrated to the measurement temperature (e.g., 20 °C) and checked for any air bubbles.
- **Measurement:** A small volume of the TIBP sample is introduced into the oscillating U-tube of the density meter.
- **Data Acquisition:** The instrument measures the oscillation period of the U-tube containing the sample, which is then converted to a density value.
- **Reporting:** The density is reported in g/cm³ or kg/m³ at the specified temperature.





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References

- 1. American Society for Testing and Materials Standard ASTM D445 Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids - AG - Australian Business Licence and Information Service [ablis.business.gov.au]
- 2. ASTM D445 - [eralytics](http://eralytics.com) [eralytics.com]
- 3. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 4. ASTM D4052 - [eralytics](http://eralytics.com) [eralytics.com]
- 5. ASTM D92-2018 "Standard Test Method for Flash and Fire Points by Cleveland Open Cup Tester" | NBCHAO [en1.nbchao.com]
- 6. store.astm.org [store.astm.org]

- 7. nzhco.com [nzhco.com]
- 8. Partition coefficient octanol/water | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 9. ASTM D4052 | Anton Paar Wiki [wiki.anton-paar.com]
- 10. Standard Test Method for Density, Relative Density, and API Gravity of Petroleum Liquids - The ANSI Blog [blog.ansi.org]
- 11. ppapco.ir [ppapco.ir]
- 12. store.astm.org [store.astm.org]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com